

In-Depth Technical Guide to the Safety of Ac-Ala-OH-d4

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Compound of Interest

Compound Name: *Ac-Ala-OH-d4*

Cat. No.: *B12400165*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Safety Data Sheet (SDS) specifically for **Ac-Ala-OH-d4** (N-Acetyl-L-alanine-d4) was not publicly available at the time of this report. The information presented herein is a consolidation of data from suppliers of the deuterated compound and a comprehensive SDS for the non-deuterated analogue, N-Acetyl-L-alanine. The toxicological properties of the deuterated compound are presumed to be similar to the non-deuterated form, but this has not been experimentally confirmed. It is imperative to handle this substance with the care and precautions appropriate for a laboratory chemical of unknown hazards.

Substance Identification and Properties

Ac-Ala-OH-d4 is a deuterated form of N-Acetyl-L-alanine. The substitution of deuterium for hydrogen can be useful in metabolic studies and as an internal standard in mass spectrometry-based research.

Property	Value	Source
Chemical Name	N-Acetyl-DL-alanine-2,3,3,3-d4	C/D/N Isotopes
Synonyms	Ac-DL-Ala-OH-d4, 2-Acetamidopropionic Acid-d4	C/D/N Isotopes
Molecular Formula	CD ₃ CD(NHCOCH ₃)COOH	C/D/N Isotopes
Molecular Weight	135.16 g/mol	C/D/N Isotopes
Appearance	White to off-white solid	Inferred from analogue
Storage Temperature	Room temperature	C/D/N Isotopes

Hazard Identification and Classification

Based on information for the non-deuterated N-Acetyl-L-alanine, **Ac-Ala-OH-d4** is not classified as a hazardous substance. However, as with all laboratory chemicals, it should be handled with care to minimize exposure.

Hazard Class	Classification
GHS/OSHA	Not a hazardous substance
Transport	Non-hazardous for transport

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **Ac-Ala-OH-d4** and ensuring laboratory safety.

Parameter	Recommendation
Handling	- Use in a well-ventilated area.- Avoid dust formation.- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.- Avoid contact with skin, eyes, and clothing.
Storage	- Store at room temperature in a dry place.- Keep container tightly closed.
Incompatibilities	- Strong oxidizing agents.

First-Aid Measures

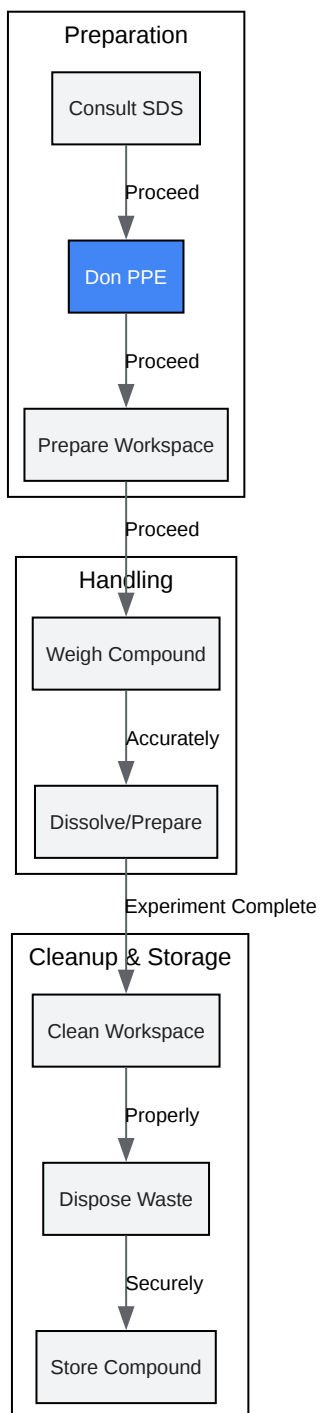
In the event of exposure, follow these first-aid guidelines.

Exposure Route	First-Aid Procedure
Inhalation	- Move to fresh air.- If not breathing, give artificial respiration.- Consult a physician.
Skin Contact	- Wash off with soap and plenty of water.- Consult a physician.
Eye Contact	- Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	- Never give anything by mouth to an unconscious person.- Rinse mouth with water.- Consult a physician.

Experimental Protocols and Workflows

While specific experimental protocols involving **Ac-Ala-OH-d4** will vary depending on the research application, a general workflow for handling powdered chemical reagents is essential for safety and reproducibility.

General Workflow for Handling Powdered Ac-Ala-OH-d4



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General laboratory workflow for powdered chemical handling.

Toxicological Information

No specific toxicological studies have been conducted on **Ac-Ala-OH-d4**. The information below is based on the non-deuterated N-Acetyl-L-alanine.

Toxicological Endpoint	Result
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Ecological Information

No specific ecological data is available for **Ac-Ala-OH-d4**. It is expected to have a similar environmental profile to N-Acetyl-L-alanine. Good laboratory practices should be followed to prevent release into the environment.

Disposal Considerations

Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service to dispose of this material.

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